

Application Notes and Protocols: SB-656104 in a Guinea Pig Hypothermia Model

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Compound of Interest

Compound Name: SB-656104

Cat. No.: B1680842

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These application notes provide a detailed overview of the use of **SB-656104**, a selective 5-HT7 receptor antagonist, in a guinea pig model of hypothermia. The protocols and data presented are intended for researchers, scientists, and drug development professionals investigating the pharmacological effects of this compound on thermoregulation.

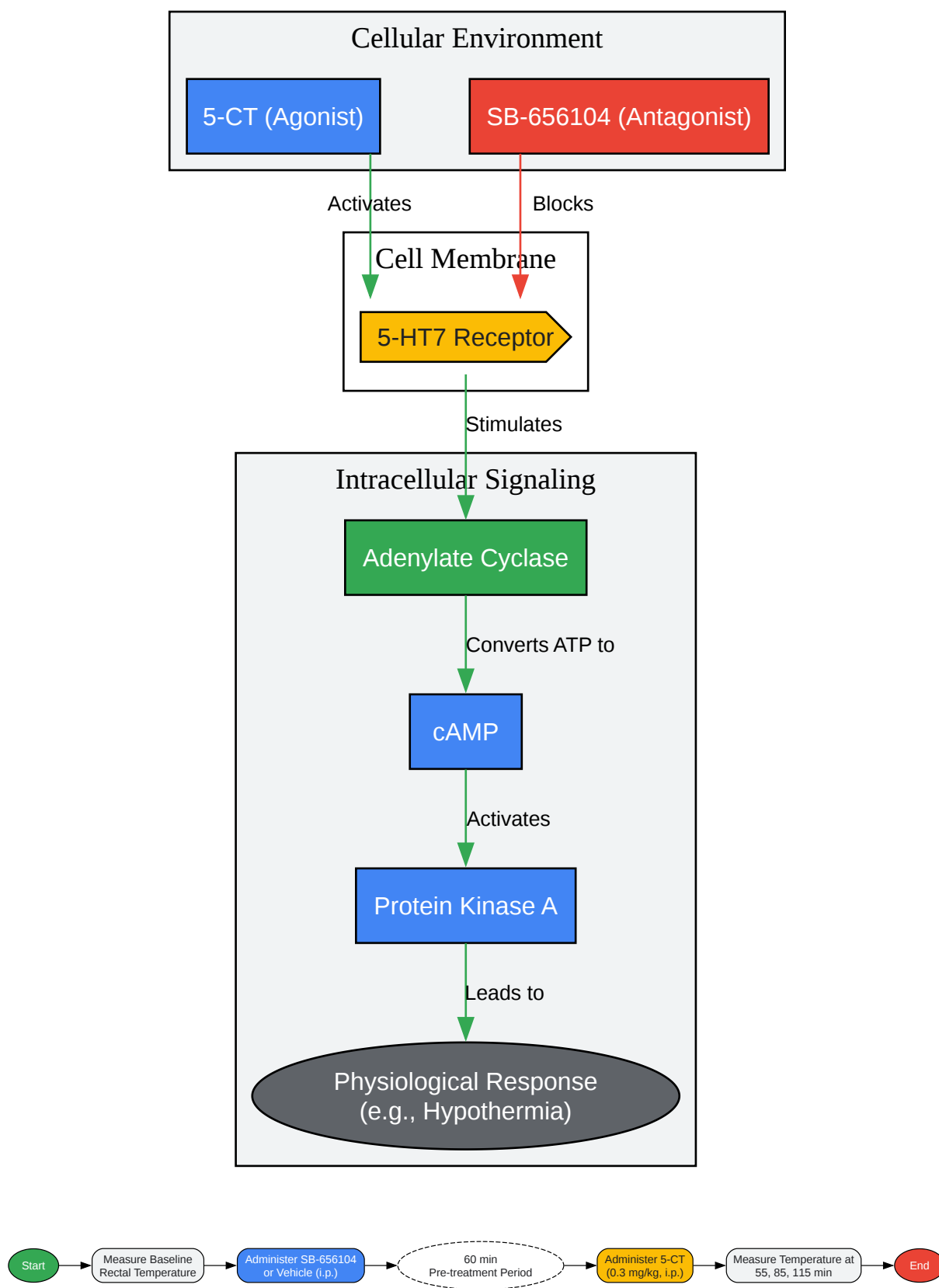
Introduction

SB-656104 is a potent and selective antagonist of the 5-hydroxytryptamine receptor 7 (5-HT7). The 5-HT7 receptor is implicated in various physiological processes, including the regulation of body temperature. In guinea pigs, the administration of the 5-HT receptor agonist 5-carboxamidotryptamine (5-CT) induces a significant hypothermic effect. This response serves as a valuable in vivo pharmacodynamic model to evaluate the efficacy and potency of 5-HT7 receptor antagonists like **SB-656104**.^[1]^[2] This document outlines the experimental protocol for inducing hypothermia with 5-CT and assessing the reversal of this effect by **SB-656104**.

Mechanism of Action

SB-656104 exerts its effects by competitively antagonizing the 5-HT7 receptor.^[2] In the described hypothermia model, 5-CT activates 5-HT7 receptors, leading to a decrease in core body temperature. By blocking this interaction, **SB-656104** can prevent or reverse the induced hypothermia. This antagonist has demonstrated high affinity for both human and rat 5-HT7 receptors and has been shown to competitively antagonize the 5-CT-induced accumulation of cyclic AMP in vitro.^[2]

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References

- 1. SB-656104-A, a novel selective 5-HT₇ receptor antagonist, modulates REM sleep in rats - PMC [pmc.ncbi.nlm.nih.gov]
- 2. SB-656104-A, a novel selective 5-HT₇ receptor antagonist, modulates REM sleep in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
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